

Technical Guide: Melting Point & Thermal Characterization of Allyltributylphosphonium Chloride

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Compound of Interest

Compound Name: *Allyltributylphosphonium chloride*

CAS No.: 1530-48-9

Cat. No.: B1585832

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Executive Summary

Allyltributylphosphonium chloride (

, CAS: 1530-48-9) is a phosphonium-based ionic liquid (IL) derivative characterized by a phosphonium cation with three butyl chains and one allyl group.[1] Unlike many room-temperature ionic liquids (RTILs) that are liquid at 25°C, this compound is isolated as a white to light yellow crystalline solid or powder at ambient conditions.

Its thermal profile is critical for applications in cellulose dissolution, fluoroelastomer curing, and phase-transfer catalysis. Accurate determination of its melting point (

) is frequently complicated by its hygroscopic nature, where absorbed water acts as a plasticizer, significantly depressing the observed phase transition temperature.

Property	Specification
CAS Number	1530-48-9
Molecular Formula	
Molecular Weight	278.84 g/mol
Physical State (20°C)	Solid / Crystalline Powder
Density	~0.96 g/cm ³ (at 20°C)
Solubility	Soluble in water, methanol, ethanol, polar organic solvents.[2]

Thermal Characterization Profile

The Melting Point ()

While many tributyl-alkyl phosphonium salts are liquids at room temperature, the symmetry and packing of the allyl derivative result in a solid phase.

- Observed State: Solid at 25°C.
- Melting Range: Pure samples typically exhibit a melting transition above ambient temperature. While specific literature values vary due to purity levels, structural analogs (e.g., tributylpropylphosphonium chloride) and commercial specifications indicate a melting transition often occurring in the 40°C – 100°C range, distinct from high-melting salts like allyltriphenylphosphonium chloride ().
- Glass Transition (): Differential Scanning Calorimetry (DSC) may reveal a glass transition at significantly lower temperatures (approx. -113°C reported in some databases), indicating the amorphous nature of the supercooled liquid state.

Thermal Stability ()

Thermal stability is a defining advantage of phosphonium ILs over their ammonium counterparts.[3]

- Decomposition Onset (): Typically $>300^{\circ}\text{C}$ (measured via TGA under).
- Mechanism: Degradation primarily occurs via Reverse Menschutkin reaction (dealkylation) or -elimination, though the lack of -hydrogens on the phosphonium core (excluding the butyl chains) enhances stability.

Experimental Protocols

Protocol: Accurate Melting Point Determination via DSC

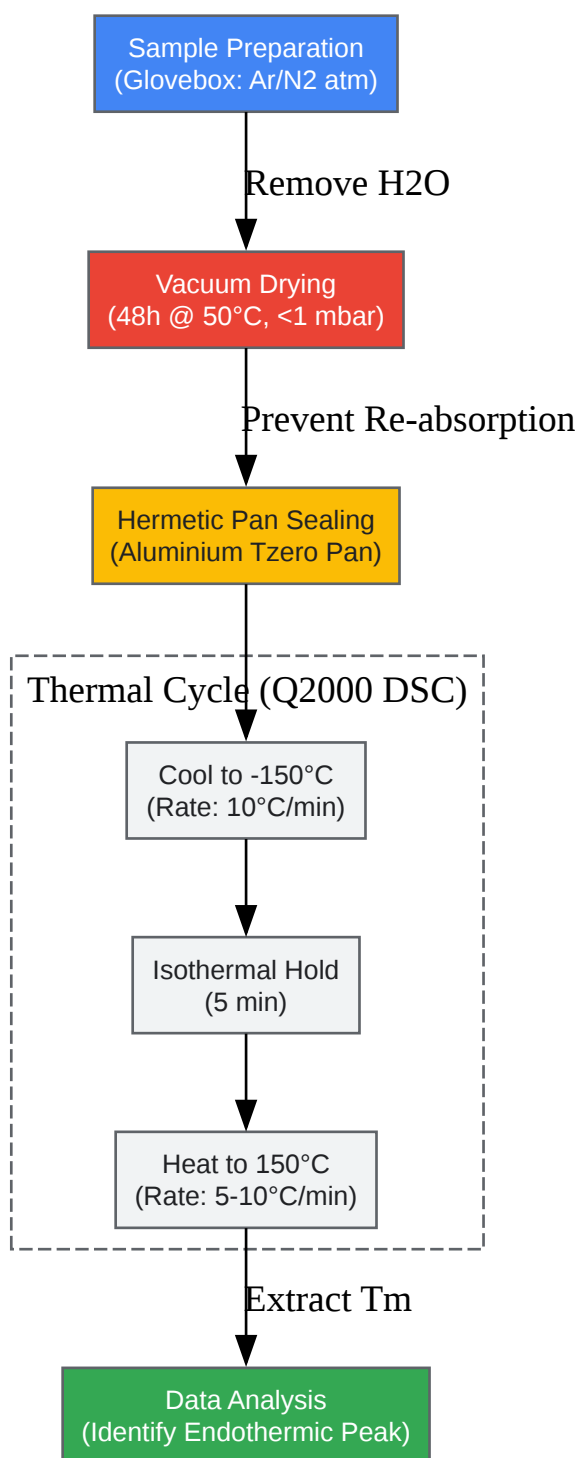
Standard capillary melting point methods are often insufficient for ionic liquids due to their tendency to supercool and absorb moisture. Differential Scanning Calorimetry (DSC) is the gold standard.

Objective: Determine

and

with $<0.5^{\circ}\text{C}$ error.

Workflow Diagram:



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Figure 1: DSC Thermal Cycle for Ionic Liquid Characterization. The cooling step ensures a defined thermal history, critical for observing glass transitions.

Step-by-Step Methodology:

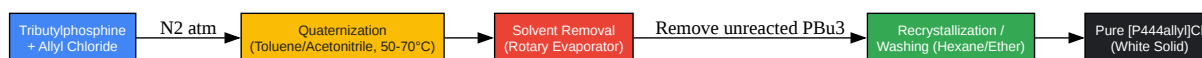
- Pre-treatment: Dry the sample in a vacuum oven at 50°C for at least 48 hours. Critical: Water content >500 ppm can depress by 5-10°C.
- Encapsulation: In a dry box (argon atmosphere), weigh 5-10 mg of sample into an aluminum DSC pan and hermetically seal it.
- Thermal Cycle:
 - Equilibrate: -150°C.
 - Ramp 1: Heat to 120°C at 10°C/min (to erase thermal history).
 - Cool: Cool to -150°C at 10°C/min.
 - Ramp 2: Heat to 150°C at 5°C/min (Data collection ramp).
- Analysis: The melting point is defined as the onset of the endothermic peak during the second heating ramp.

Synthesis & Purity Implications

The melting point is a direct proxy for purity. The synthesis involves the quaternization of tributylphosphine.

Reaction Pathway:

Synthesis Workflow:



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Figure 2: Synthesis and purification workflow. Removal of unreacted tributylphosphine is essential as it is a liquid that will solvate the product, falsely lowering the melting point.

Applications & Relevance

The solid state of

is temporary in many applications, as it is often used in solution or as a molten salt.

- Cellulose Dissolution:
 - Allyl-functionalized ILs are potent solvents for cellulose. The mechanism involves the chloride anion () breaking the intermolecular hydrogen bond network of cellulose, while the allyl group on the cation interacts via -systems or van der Waals forces to prevent re-aggregation.
 - Operational Note: The IL is typically melted (if < 100°C) or dissolved in a co-solvent (e.g., DMSO) to facilitate biopolymer processing.
- Fluoroelastomer Curing:
 - Used as a phase-transfer catalyst or cure accelerator. The thermal stability allows it to survive the high-temperature curing cycles (often >170°C) without degrading, unlike many ammonium salts.

References

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- ResearchGate (Snippet).Alkyltributylphosphonium chloride ionic liquids: Synthesis, physicochemical properties and crystal structure.

series). [Link](#)

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